

Application of Archangelone in Antimicrobial Studies: Information Not Available

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Compound of Interest

Compound Name: Archangelenone

Cat. No.: B081185

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Despite a comprehensive search of available scientific literature, there is currently insufficient information to provide detailed application notes and protocols for the use of a compound named "Archangelone" in antimicrobial studies.

Extensive database searches did not yield specific research papers, quantitative data (such as Minimum Inhibitory Concentrations or MICs), or established experimental protocols related to the antimicrobial activity of a compound definitively identified as Archangelone. The name itself appears to be either exceedingly rare in scientific literature, a potential misspelling, or a non-standard nomenclature.

Clarification on Similar Compounds:

Investigations into similarly named compounds revealed the following:

- **Archangelenone:** This compound is listed as a synonym for Selinone, a dihydroxyflavanone that has been isolated from plants such as *Selinum vaginatum* and *Monotes engleri*. While some chemical databases mention that Selinone exhibits antifungal activity, specific studies detailing its antimicrobial spectrum, mechanism of action, and protocols for its use in antimicrobial assays could not be located.
- **Angelone:** This is a distinct natural product for which a total synthesis has been reported. However, the available literature focuses on its chemical synthesis rather than its biological activities, and no information regarding its antimicrobial properties was found.

- Archangelin: This is another distinct natural compound belonging to the psoralen class, found in plants like *Angelica archangelica*. While many psoralens are known to have biological activities, specific data on the antimicrobial applications of Archangelin were not readily available.

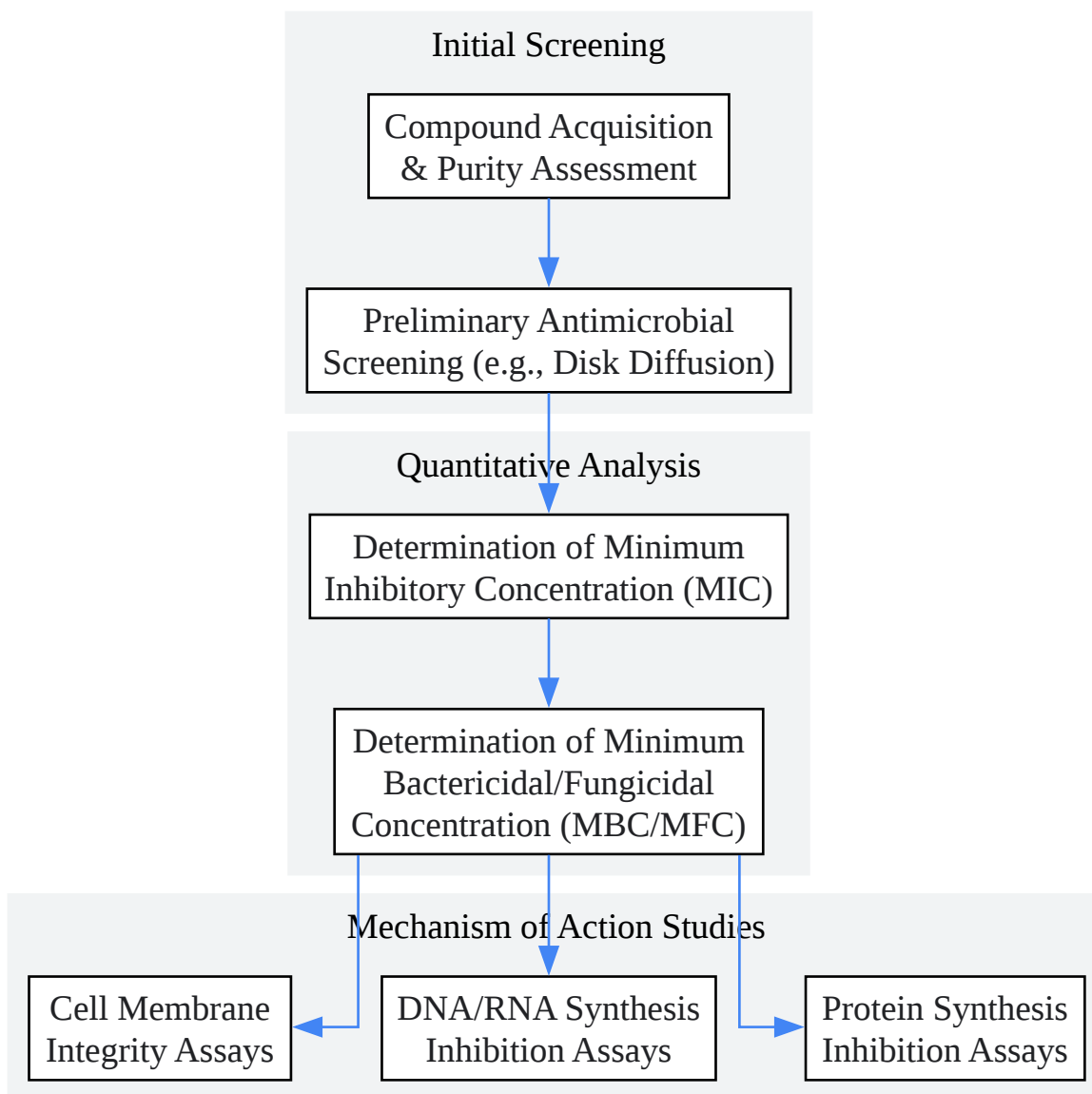
Conclusion for Researchers:

For researchers, scientists, and drug development professionals interested in the antimicrobial potential of novel natural products, it is crucial to base studies on compounds with established chemical structures and documented biological activity. At present, "Archangelone" does not meet these criteria in the public scientific domain.

Should a researcher have access to a purified and structurally confirmed compound referred to as "Archangelone," the following general experimental workflow would be a logical starting point for its antimicrobial characterization.

Generalized Experimental Workflow for a Novel Compound

Below is a conceptual workflow for assessing the antimicrobial properties of a new chemical entity.



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